

physical and chemical properties of 2-Amino-2-(naphthalen-1-yl)ethanol

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Compound of Interest

Compound Name: 2-Amino-2-(naphthalen-1-yl)ethanol

Cat. No.: B1282376

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An In-depth Technical Guide to 2-Amino-2-(naphthalen-1-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-2-(naphthalen-1-yl)ethanol is a primary amine and alcohol derivative of naphthalene. While specific research on this particular molecule is limited in publicly available literature, its structural motifs—an amino alcohol group attached to a naphthalene core—suggest potential applications in medicinal chemistry and materials science. Naphthalene derivatives are known to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[1][2][3][4][5]} The aryl amino alcohol framework is a key pharmacophore in several active pharmaceutical ingredients, notably in antimalarial drugs where it can interfere with hemozoin formation.^{[6][7][8][9]} This guide provides a summary of the known physical and chemical properties of **2-Amino-2-(naphthalen-1-yl)ethanol**, outlines a plausible synthetic route and characterization workflow based on established chemical principles for analogous compounds, and discusses potential areas of biological investigation. Due to the scarcity of direct experimental data, some sections of this guide are based on theoretical knowledge and data from closely related structures.

Core Physical and Chemical Properties

Detailed experimental data for many of the physical and chemical properties of **2-Amino-2-(naphthalen-1-yl)ethanol** are not readily available in the literature. The following tables summarize the available information from chemical suppliers and databases.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	86217-42-7	[10]
Molecular Formula	C ₁₂ H ₁₃ NO	[10] [11]
Molecular Weight	187.24 g/mol	[10] [11]
Physical Form	Solid	[10]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

Table 2: Chemical Identifiers and Spectral Data

Identifier/Data	Value	Source(s)
IUPAC Name	2-Amino-2-(naphthalen-1-yl)ethanol	
Synonyms	2-amino-2-(1-naphthyl)ethanol	[10]
InChI Key	GIJHQOMBLOZMEG-UHFFFAOYSA-N	[10] [11]
¹ H NMR	Data not available	
¹³ C NMR	Data not available	
IR Spectroscopy	Data not available	
Mass Spectrometry	Data not available	

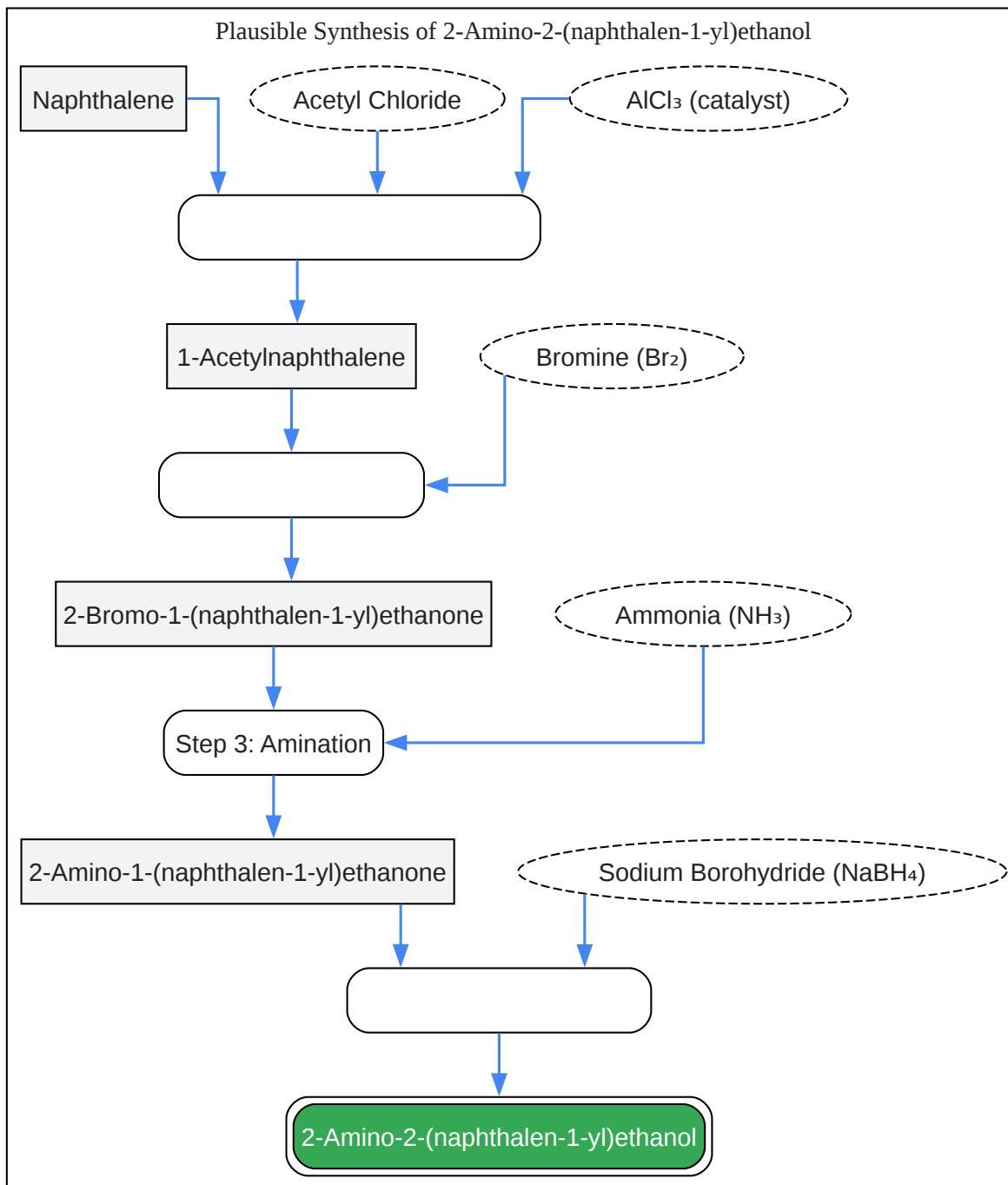
Experimental Protocols

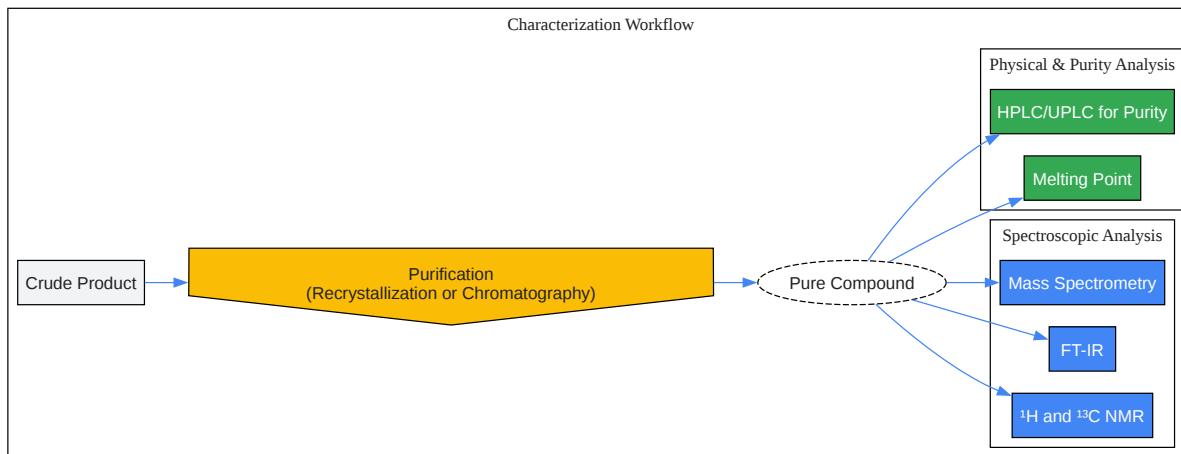
A specific, detailed experimental protocol for the synthesis of **2-Amino-2-(naphthalen-1-yl)ethanol** is not well-documented in peer-reviewed literature. However, a plausible and common method for the synthesis of such aryl amino alcohols involves the reduction of the corresponding α -amino ketone. Below is a representative protocol for a multi-step synthesis starting from naphthalene.

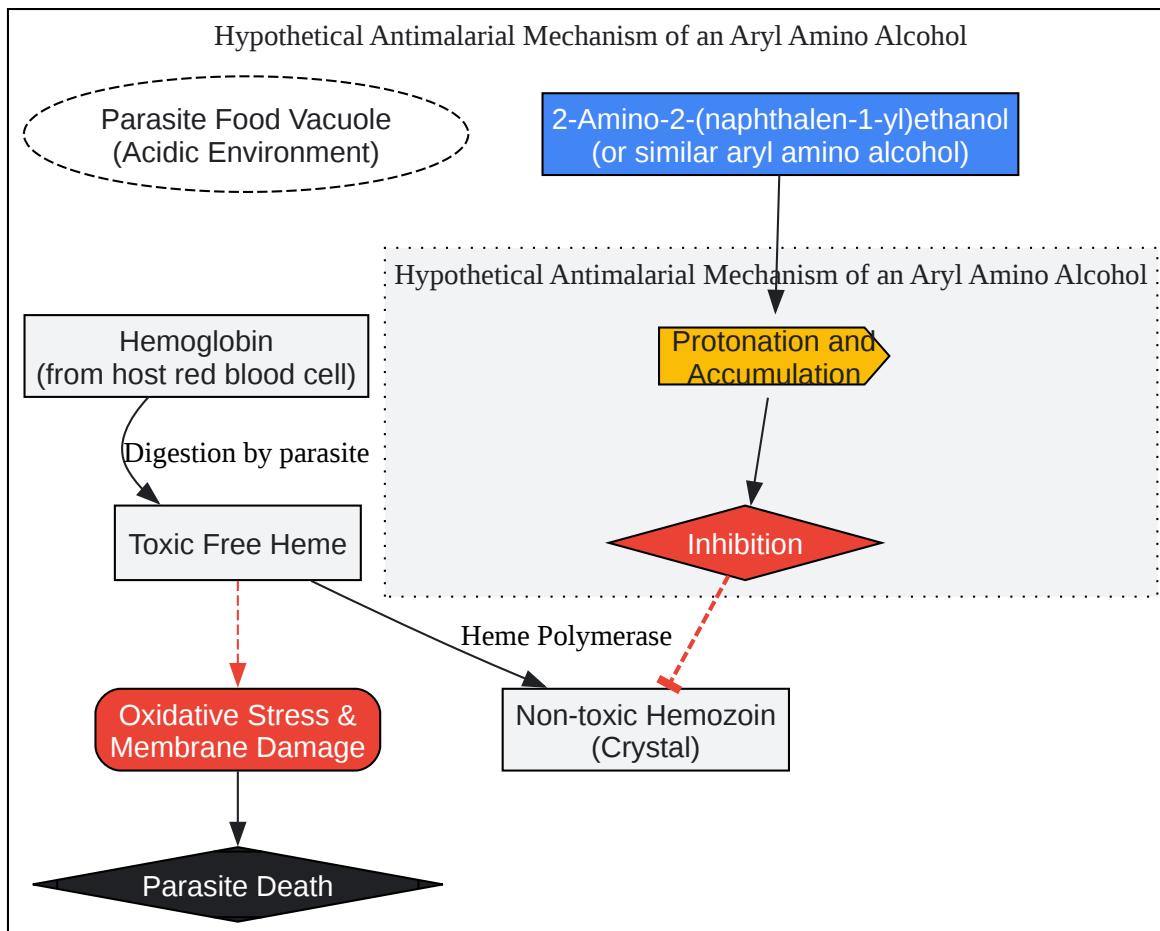
Plausible Synthetic Pathway

A logical synthetic route would involve:

- Friedel-Crafts Acylation: Acylation of naphthalene to form 1-acetylnaphthalene.
- Alpha-Bromination: Bromination of 1-acetylnaphthalene at the alpha position to yield 2-bromo-1-(naphthalen-1-yl)ethanone.
- Amination: Substitution of the bromine with an amino group (e.g., using ammonia or a protected amine) to give 2-amino-1-(naphthalen-1-yl)ethanone.
- Reduction: Reduction of the ketone to a secondary alcohol to yield the final product, **2-Amino-2-(naphthalen-1-yl)ethanol**.







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- To cite this document: BenchChem. [physical and chemical properties of 2-Amino-2-(naphthalen-1-yl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282376#physical-and-chemical-properties-of-2-amino-2-naphthalen-1-yl-ethanol]

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